

C.I. Direct Red 10: Advanced Disposal & Stewardship Guide[1]

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Compound of Interest

Compound Name: C.I. Direct Red 10

CAS No.: 2429-70-1

Cat. No.: B1197060

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CAS No: 2429-70-1 | Synonyms: Benzo Purpurine 4B, Cotton Red 4B, C.I. 22145 Hazard Classification: Carcinogen Category 1B (H350)[1][2]

Executive Safety Summary

Direct Red 10 is not merely a colorant; it is a disazo dye derived from o-tolidine (3,3'-dimethylbenzidine).[1][2] Under reductive conditions (enzymatic or chemical), the azo linkage cleaves, releasing o-tolidine, a known human carcinogen restricted under REACH (Annex XVII, Entry 43) and listed by IARC.[1]

Core Directive: The primary disposal objective is to prevent the reductive cleavage of the azo bond in the environment.[2] High-Temperature Incineration is the only validated method to destroy the biphenyl core.[1][2] DO NOT treat with bleach (hypochlorite) or standard reducing agents, as these may liberate free carcinogenic amines or form toxic chlorinated byproducts.

Physicochemical & Hazard Profile

Parameter	Specification	Operational Implication
Physical State	Red/Brown Powder	High dust inhalation risk.[1][2] Use localized exhaust (fume hood).
Solubility	Soluble in Water	High mobility in aquatic systems.[2] Zero-tolerance for drain disposal.
pH Stability	pH 3.0 - 10.0	Stable.[1][2] Acidic conditions (< pH 3) may precipitate the free acid form (blue/violet).
Reactivity	Incompatible with Strong Oxidizers	Risk of exothermic reaction.[2] Segregate from nitrates/peroxides.
Hazard Code	H350 (May cause cancer)	Handle as a "Select Carcinogen" per OSHA Laboratory Standard.

Waste Segregation & Containerization

Effective disposal begins at the bench.[2] Improper segregation is the leading cause of downstream disposal rejection.[2]

A. Solid Waste (Powders, Contaminated PPE)

- Container: Wide-mouth High-Density Polyethylene (HDPE) jar.[1][2]
- Protocol:
 - Place waste inside a clear 6-mil polyethylene bag.[1][2]
 - Seal the bag with tape (gooseneck seal).
 - Place the sealed bag inside the HDPE jar.
 - Labeling: Must read "Hazardous Waste - Solid - Toxic (Carcinogen)."[1][2]

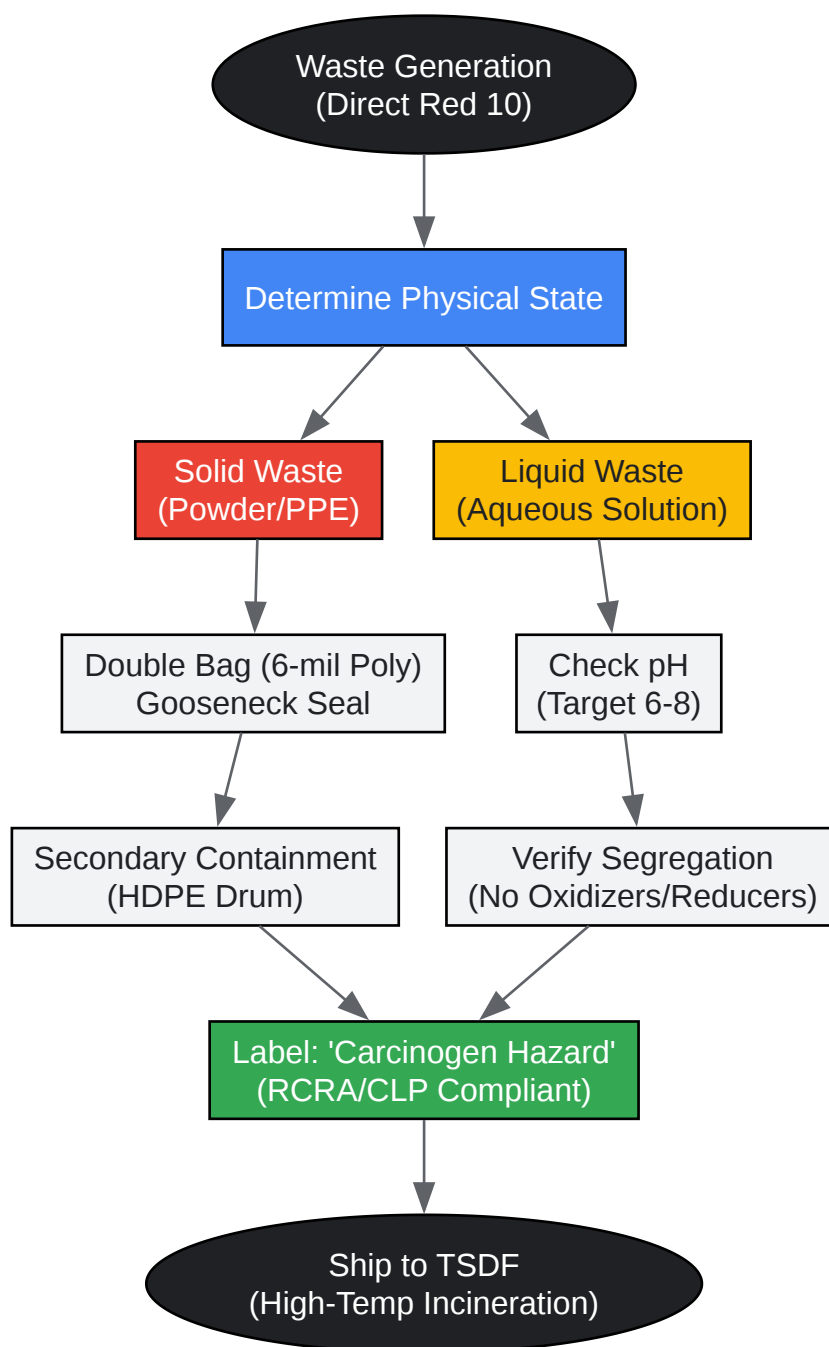
- Why: Double-containment prevents dust release during transport.[1][2] HDPE is resistant to chemical attack and physical shock.[2]

B. Liquid Waste (Mother Liquor, Dye Baths)

- Container: HDPE Carboy (Avoid glass to prevent breakage risks).
- Protocol:
 - Check pH.[2][3] If highly acidic ($< \text{pH } 3$), neutralize to pH 6-8 using Sodium Bicarbonate () to prevent container degradation or gas evolution.[1]
 - Fill to 90% capacity to allow for thermal expansion.[2]
 - Segregation: NEVER mix with oxidizers (e.g., Chromic acid, Permanganates) or reducing agents (e.g., Sodium Dithionite).
 - Labeling: Must read "Hazardous Waste - Liquid - Aqueous Dye Solution (Contains o-Tolidine Precursor)".[1][2]

Disposal Workflow: The Decision Matrix

The following logic flow dictates the operational procedure based on the physical state of the waste.



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Figure 1: Decision matrix for the safe segregation and packaging of Direct Red 10 waste streams.

Emergency Spill Response Protocol

Pre-requisite: Do not attempt cleanup if the spill exceeds 500g or if you lack respiratory protection.[2] Evacuate and call EHS.

- PPE Donning:
 - Respiratory: N95 or P100 respirator (Powder form is an inhalation hazard).
 - Dermal: Double nitrile gloves (0.11 mm minimum thickness) and Tyvek lab coat/sleeves.
- Containment (Powder):
 - Do not dry sweep. This aerosolizes the carcinogen.[2]
 - Cover the spill with wet paper towels (water or dilute surfactant) to dampen the powder.
 - Scoop the wet slurry into a wide-mouth hazardous waste jar.[1][2]
- Decontamination:
 - Wipe the surface 3x with soap and water.[2]
 - Verification: Use a white absorbent pad for the final wipe.[2] Any pink/red stain indicates residual contamination.
 - Dispose of all cleanup materials as Solid Hazardous Waste (see Section 3A).

Regulatory Compliance & Classification

- US EPA (RCRA): While not explicitly P- or U-listed by CAS, Direct Red 10 waste is regulated under the Toxicity Characteristic if it exhibits aquatic toxicity, or more commonly, under the "General Duty Clause" due to its carcinogenic potential (o-tolidine precursor).[1][2] It typically falls under waste code D001 (if ignitable solvents are present) or generic toxic waste codes depending on state regulations.
- EU REACH: Direct Red 10 is subject to Annex XVII, Entry 43 (Azocolourants).[4] It is prohibited in textiles that contact skin but permitted in research with strict controls.[2]

- Disposal Method: The only globally accepted disposal method is Incineration at a permitted Treatment, Storage, and Disposal Facility (TSDF). The incinerator must operate at $>1100^{\circ}\text{C}$ to ensure complete mineralization of the azo and biphenyl structures.[2]

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